

The Discovery and Synthesis of Benapenem: A Technical Guide

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Compound of Interest

Compound Name: Benapenem

Cat. No.: B10856575

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Abstract

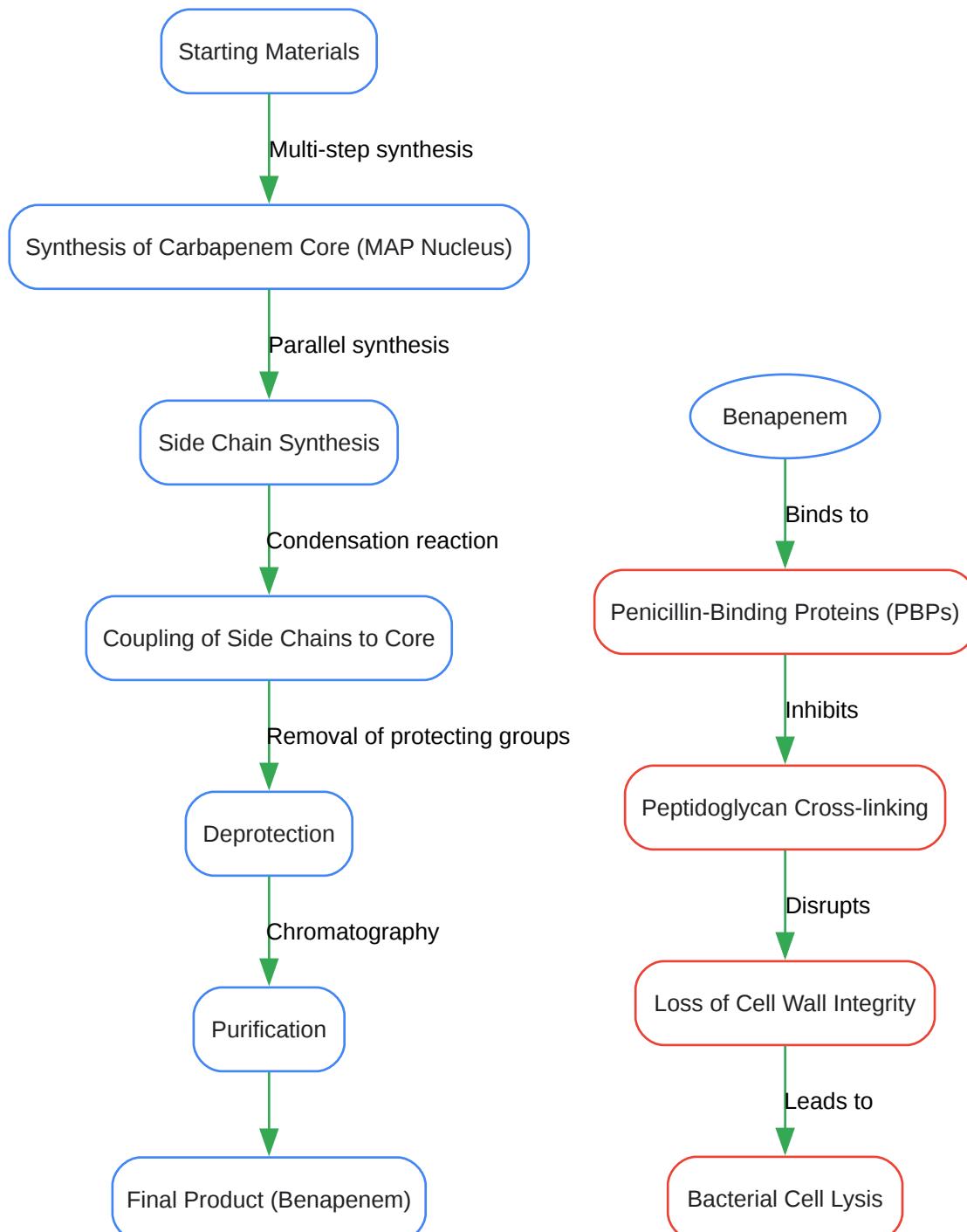
Benapenem is a novel, broad-spectrum carbapenem antibiotic developed to address the growing threat of multidrug-resistant (MDR) bacterial infections. This document provides a comprehensive technical overview of the discovery, synthesis, mechanism of action, and key preclinical and clinical data for **Benapenem**. It is intended to serve as a resource for researchers, scientists, and professionals involved in the field of antibiotic drug development.

Introduction: The Rise of a New Carbapenem

The increasing prevalence of antibiotic resistance necessitates the development of new antimicrobial agents. Carbapenems are a class of β -lactam antibiotics with a broad spectrum of activity, often reserved for treating severe or high-risk bacterial infections.^[1] **Benapenem** emerges as a promising addition to this class, demonstrating potent activity against a range of Gram-negative bacteria, including those producing extended-spectrum β -lactamases (ESBLs).^[2] Developed by Sihuan Pharmaceutical, **Benapenem** has undergone clinical evaluation, primarily in China, for the treatment of complicated urinary tract infections (cUTI) and acute pyelonephritis (AP).^{[2][3]}

Discovery and Development Workflow

While the specific discovery timeline for **Benapenem** is not extensively publicized, the general workflow for discovering and developing a novel antibiotic like **Benapenem** follows a well-established path. This process is designed to identify promising candidates, evaluate their safety and efficacy, and navigate the rigorous regulatory approval process.



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